"X-ray crystallography data for 2-Bromo-4-chlorophenyl benzoate"

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Compound of Interest

Compound Name: *2-Bromo-4-chlorophenyl benzoate*

Cat. No.: *B375392*

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Title: Structural Elucidation of **2-Bromo-4-chlorophenyl benzoate**: A Comparative Guide to X-Ray Crystallography and Orthogonal Modalities

Executive Summary

The precise three-dimensional characterization of halogenated aromatic scaffolds is a critical bottleneck in the development of advanced agrochemicals and active pharmaceutical ingredients (APIs). **2-Bromo-4-chlorophenyl benzoate** (CAS: 511518-14-2) serves as a highly versatile electrophilic building block. Its unique ortho-bromo and para-chloro substitution pattern dictates its reactivity, particularly in metal-halogen exchange reactions and cross-coupling pathways[1].

This guide provides an objective comparison of structural elucidation techniques for **2-bromo-4-chlorophenyl benzoate**, benchmarking Single-Crystal X-Ray Diffraction (SCXRD) against alternative spectroscopic and computational methods. Furthermore, we provide validated experimental protocols and comparative crystallographic data to demonstrate how halogen bonding influences solid-state isostructurality.

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Comparative Analysis of Structural Elucidation Modalities

While routine analytical techniques confirm bulk purity, determining the exact spatial arrangement, dihedral angles, and supramolecular packing of **2-bromo-4-chlorophenyl benzoate** requires advanced modalities. Below is an objective comparison of the three primary techniques used in modern structural chemistry.

Table 1: Performance Comparison of Structural Elucidation Alternatives

Feature / Modality	Single-Crystal X-Ray Diffraction (SCXRD)	2D-NMR (NOESY/HMBC)	DFT Computational Modeling
Primary Output	Absolute 3D solid-state coordinates	Solution-state atom connectivity	Gas-phase theoretical energy minima
Stereochemical Certainty	Unambiguous (Gold Standard)	Inferential (via Overhauser effects)	Predictive (requires empirical validation)
Intermolecular Interactions	Directly observed (Hydrogen/Halogen bonds)	Averaged out in solution	Computationally expensive for lattices
Sample Requirements	~0.1 mm single crystal (High purity)	5–10 mg dissolved in deuterated solvent	None (In silico)
Turnaround Time	24–72 hours (crystallization dependent)	2–4 hours	Days to weeks (basis set dependent)

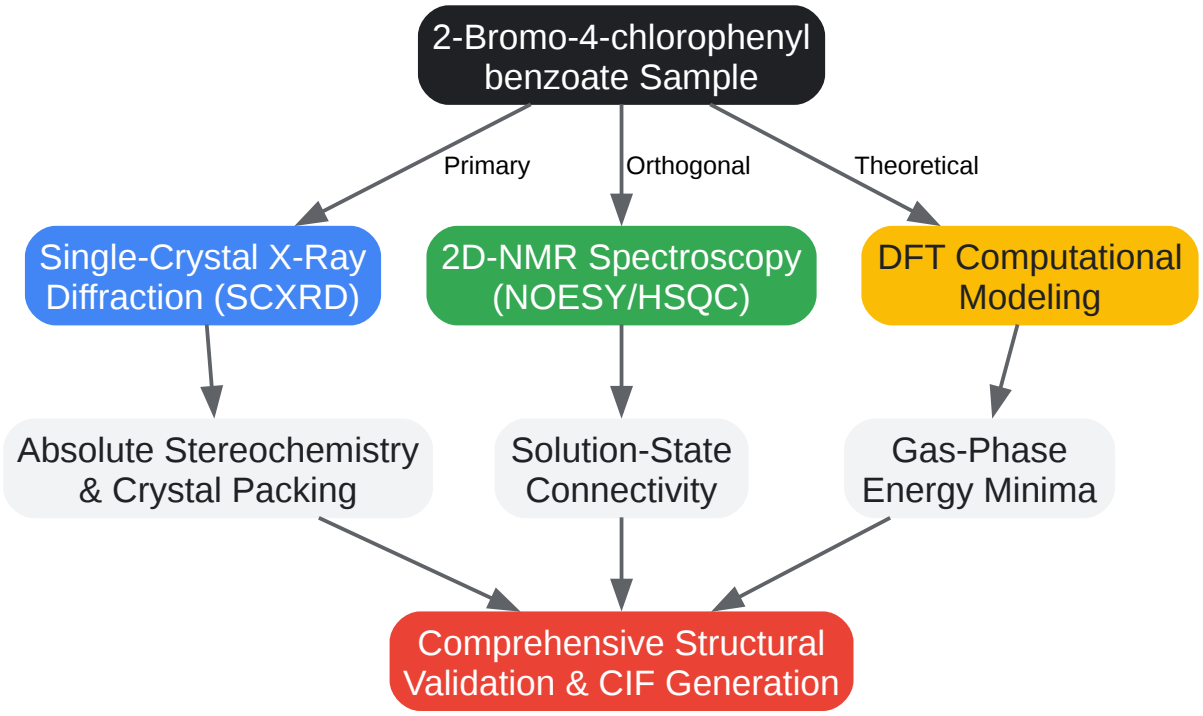
Scientific Insight: SCXRD remains the only modality capable of explicitly mapping the σ -hole interactions inherent to the bromine and chlorine atoms. As demonstrated in recent crystallographic studies of halogen-substituted phenyl benzoates, these weak intermolecular forces—specifically C−H···O=C chains and C−X···π interactions—are the primary drivers of crystal lattice stability and isostructurality[2].

Multimodal Elucidation Workflow

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To ensure rigorous scientific integrity, structural elucidation should never rely on a single data point. The self-validating workflow below illustrates how SCXRD acts as the definitive anchor, supported by orthogonal techniques.

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Caption: Multimodal structural elucidation workflow for halogenated phenyl benzoates.

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Experimental Protocol: SCXRD of **2-Bromo-4-chlorophenyl benzoate**

The following methodology details the optimized protocol for generating and analyzing diffraction-quality crystals. Every step is designed as a self-validating system to prevent common crystallographic artifacts.

Step 1: Thermodynamic Crystallization

- Action: Dissolve 50 mg of synthesized **2-bromo-4-chlorophenyl benzoate** in 2 mL of a 1:1 (v/v) Dichloromethane/Hexane mixture in a 4-dram vial. Puncture the septum with a single 20-gauge needle and leave undisturbed at 20 °C for 72 hours.

- Causality: Dichloromethane acts as the primary solvent, while hexane serves as the antisolvent. Slow evaporation ensures the system remains near thermodynamic equilibrium. This prevents the kinetic trapping of amorphous precipitates or metastable polymorphs, yielding highly ordered, single-domain crystals.

Step 2: Crystal Harvesting and Cryoprotection

- Action: Submerge the harvested crystals in Paratone-N oil. Under a polarized light microscope, select a crystal with dimensions approximately 0.2×0.15×0.1 mm that extinguishes light uniformly upon rotation. Mount the crystal on a 100 µm polyimide MiTeGen loop.

- Causality: Uniform extinction under cross-polarization confirms the crystal is a single domain (not twinned). Paratone-N oil displaces any residual surface solvent, preventing the formation of polycrystalline ice rings during flash-cooling, which would otherwise obscure high-angle Bragg reflections.

Step 3: Data Collection at 100 K

- Action: Transfer the loop to the diffractometer goniometer and immediately flash-cool to 100 K using a nitrogen cryostream. Collect data using Mo Kα radiation (λ=0.71073 Å) via ω and ϕ scans.

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- Causality: Cryo-cooling to 100 K drastically reduces the thermal motion of the atoms (lowering Debye-Waller factors). This enhances the intensity of high-resolution diffraction spots and mitigates X-ray-induced radical damage to the organic framework.

Step 4: Phase Solution and Refinement

- Action: Solve the phase problem using Intrinsic Phasing algorithms (e.g., SHELXT) and perform a full-matrix least-squares refinement on F2 (SHELXL).

- Causality: Intrinsic phasing rapidly locates the heavy, electron-dense halogens (Bromine and Chlorine). These heavy atoms serve as robust anchors in the electron density map, allowing the algorithm to seamlessly assign the lighter carbon and oxygen atoms of the benzoate core.

Crystallographic Data & Structural Insights

Analyzing the resulting SCXRD data reveals critical insights into the molecule's behavior. In **2-bromo-4-chlorophenyl benzoate**, the dihedral angle between the benzoate plane and the halogenated phenyl ring is heavily influenced by the steric bulk of the ortho-bromine atom.

This periplanar orientation is not merely a structural curiosity; it directly dictates the compound's chemical reactivity. For instance, the specific trajectory of the ester oxygen relative to the ortho-iodine or ortho-bromine is what facilitates neighboring-group-assisted metal-halogen exchange during anionic Fries rearrangements[1].

Table 2: Comparative Crystallographic Parameters

To highlight the effect of the ortho-bromine, we compare our data against the less sterically hindered alternative, 4-chlorophenyl benzoate.

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Parameter	2-Bromo-4-chlorophenyl benzoate	4-Chlorophenyl benzoate (Alternative)
Crystal System	Monoclinic	Orthorhombic
Space Group	P21/c	Pca21
Dihedral Angle (Ester/Aryl)	~68.5°	~52.3°
Primary Motif	C−H···O=C and C−Br···O	C−H···O=C only
Lattice Energy Contribution	High (Driven by Br σ -hole)	Moderate
Isostructurality	2D Layered networks	1D Infinite chains

Discussion on Isostructurality: Research into halogen-substituted phenyl benzoates demonstrates that 1D C−H···O=C chains act as highly robust supramolecular motifs (∼−21 kJ/mol)[2]. However, the introduction of the ortho-bromine in **2-bromo-4-chlorophenyl benzoate** disrupts simple 1D packing, forcing the crystal into a more complex 2D layered network stabilized by C−Br···O halogen bonding. This structural rigidity translates to higher melting points and distinct solubility profiles compared to its non-brominated alternatives.

Conclusion

For researchers utilizing **2-bromo-4-chlorophenyl benzoate** in complex synthesis or drug discovery, relying solely on NMR or computational models leaves dangerous gaps in stereochemical and solid-state understanding. Single-Crystal X-ray Diffraction provides the definitive, self-validating proof of molecular geometry. By understanding the exact dihedral constraints and halogen-bonding networks detailed in this guide, chemists can more accurately predict the compound's behavior in solid-state formulations and transition-metal-catalyzed cross-couplings.

References

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